

# Structural formula and molecular weight of 6-Benzylaminopurine HCl

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## Compound of Interest

Compound Name: 6-Benzylaminopurine  
hydrochloride

Cat. No.: B060633

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An In-Depth Technical Guide to **6-Benzylaminopurine Hydrochloride** (6-BAP HCl)

This guide provides a comprehensive overview of **6-Benzylaminopurine Hydrochloride** (6-BAP HCl), a synthetic cytokinin widely utilized by researchers, scientists, and drug development professionals in the context of plant biology and biotechnology.

## Chemical Identity and Properties

6-Benzylaminopurine is a first-generation synthetic cytokinin, a class of plant growth regulators that promote cell division and have been shown to influence various developmental processes in plants.<sup>[1]</sup> The hydrochloride salt of 6-Benzylaminopurine enhances its solubility in aqueous solutions, facilitating its use in various experimental applications.

## Structural Formula and Molecular Weight

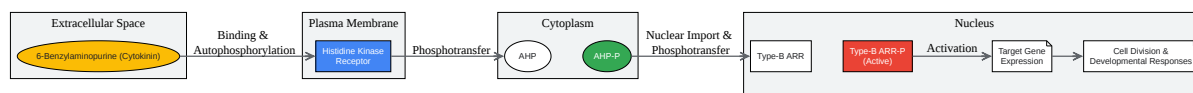
The chemical structure of 6-Benzylaminopurine consists of a purine backbone with a benzyl group attached to the N6 amino group. The hydrochloride salt is formed by the protonation of this molecule.

Property	Value	Source
Chemical Name	N-benzyl-7H-purin-6-amine hydrochloride	
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N <sub>5</sub> ·HCl	[2][3]
Molecular Weight	261.71 g/mol	[2][3]
CAS Number	162714-86-5	[2][3]
Appearance	White to off-white crystalline powder	[4]
Solubility	Soluble in water	[3]

## Mechanism of Action: The Cytokinin Signaling Pathway

As a synthetic cytokinin, 6-Benzylaminopurine mimics the action of natural cytokinins, which are key regulators of plant growth and development.[4][5] The signaling cascade is initiated by the binding of cytokinin to membrane-localized histidine kinase receptors.[2][4] This binding event triggers a multi-step phosphorelay system.

The signal is transduced from the receptor through a series of phosphorylation events, involving histidine phosphotransfer proteins (AHPs).[2][3] These proteins shuttle from the cytoplasm into the nucleus.[3] Inside the nucleus, the phosphoryl group is ultimately transferred to response regulators (ARRs), which are transcription factors.[3] The activation of these transcription factors leads to the regulation of target gene expression, thereby mediating the diverse physiological effects of cytokinins, such as stimulating cell division and influencing shoot and root development.[2][4][6]



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Cytokinin signaling pathway initiated by 6-BAP.

## Experimental Protocols

6-Benzylaminopurine is a cornerstone of plant tissue culture, used to induce cell division, shoot proliferation, and callus formation. The optimal concentration is species-dependent and is often determined empirically.

## General Stock Solution Preparation

Due to its enhanced solubility, 6-BAP HCl can be dissolved directly in sterile distilled water to prepare a stock solution, typically at a concentration of 1 mg/mL. The stock solution should be stored at 2-8°C. For the free base form of 6-Benzylaminopurine, dissolution in a small amount of 1N NaOH or HCl is often required before dilution with water.

## Application in Plant Tissue Culture Media

6-BAP is commonly added to plant growth media such as Murashige and Skoog (MS) medium, Gamborg's B5 medium, or Chu's N6 medium.[7] It is often used in combination with an auxin to achieve the desired morphogenic response. A high cytokinin-to-auxin ratio generally promotes shoot formation, while a lower ratio favors root development.

Example Protocols:

- Shoot Proliferation in *Quercus palustris*: A study on pin oak established that an optimal medium for shoot proliferation contained Woody Plant Medium (WPM) supplemented with 0.3 mg/L 6-BA and 0.4 mg/L kinetin (KT).[8]

- **Callus Induction in *Sesbania grandiflora*:** For callus induction from leaf explants, Murashige and Skoog (MS) medium was supplemented with various concentrations of auxins (like NAA or 2,4-D) and cytokinins, including 6-BAP at 0.5 mg/L.[9]
- **In Vitro Propagation of Blackberry (*Rubus* sp.):** Successful micropropagation of blackberry cultivars has been achieved using MS medium supplemented with 1.0 to 2.0 mg/L of 6-BAP.
- **General Maintenance of Various Cultures:** Many plant cultures, such as Hosta and Syngonium, are maintained on MS medium with 1 mg/L of 6-BAP and 0.025 mg/L of NAA.

## Foliar Application for Agricultural Purposes

Beyond tissue culture, 6-BAP is used in agriculture to improve crop yield and quality.

- **Inhibition of Fruit Cracking in Jujube:** A study demonstrated that foliar spraying of 60 mg/L of 6-BA at the early fruit stage significantly reduced fruit cracking in jujube.[10] This effect was linked to enhanced antioxidant capacity and modulation of hormone homeostasis.[10]

Researchers should note that the optimal concentrations and application methods can vary significantly between plant species and even cultivars. Therefore, it is crucial to establish the appropriate experimental conditions for each specific application.

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